

In-Depth Technical Guide: Isoquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name: *Isoquinoline-3-carboxylic acid*

Cat. No.: B107793

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Introduction

Isoquinoline-3-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its rigid isoquinoline scaffold serves as a valuable pharmacophore for the design of novel therapeutic agents. This technical guide provides a comprehensive overview of the known properties of **isoquinoline-3-carboxylic acid**, outlines general experimental procedures for its structural elucidation, and explores potential biological signaling pathways that may be modulated by this class of compounds.

Physicochemical Properties

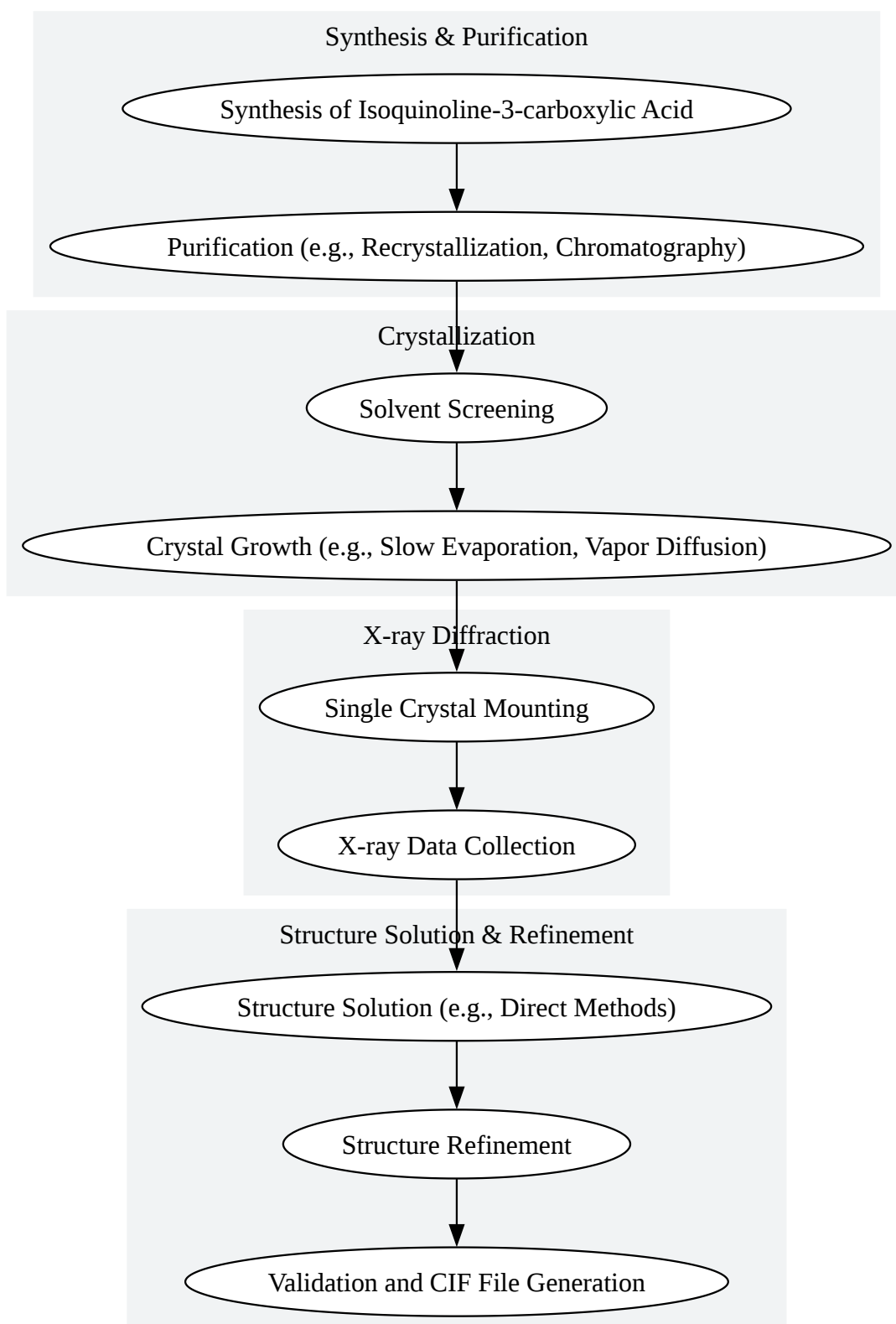
A summary of the key physicochemical properties of **isoquinoline-3-carboxylic acid** is presented in the table below. This data is essential for its handling, formulation, and in the design of further experimental studies.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₇ NO ₂	[1]
Molecular Weight	173.17 g/mol	[1]
CAS Number	6624-49-3	[2]
Melting Point	166-167 °C	[2]
Appearance	Off-white to light yellow crystalline solid	[2]
Solubility	Soluble in DMF, DMSO, and Ethanol	[3]

Crystal Structure and Experimental Protocols

As of the latest literature review, the specific single-crystal X-ray diffraction data for **isoquinoline-3-carboxylic acid**, including unit cell parameters and space group, is not publicly available in crystallographic databases. However, the determination of its crystal structure would follow a well-established experimental workflow.

General Experimental Workflow for Crystal Structure Determination



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Simplified diagram of the canonical NF- κ B signaling pathway.

It is important to note that while some isoquinoline derivatives have been shown to inhibit the NF-κB pathway, the specific effect of **isoquinoline-3-carboxylic acid** on this pathway has not been definitively established and warrants further investigation.

[4][5]### Conclusion

Isoquinoline-3-carboxylic acid represents a promising scaffold for the development of novel therapeutic agents. While its detailed crystal structure remains to be elucidated, established crystallographic techniques provide a clear path for its determination. The potential for this class of molecules to interact with critical signaling pathways, such as NF-κB, underscores the need for further biological evaluation to unlock its full therapeutic potential. This guide provides a foundational understanding for researchers and scientists to build upon in their exploration of **isoquinoline-3-carboxylic acid** and its derivatives.

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